

# Application Note: Thermal Stability of Magnesium Trisilicate using Thermogravimetric Analysis (TGA)

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## Compound of Interest

Compound Name: Magnesium trisilicate

Cat. No.: B1164914

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## Introduction

**Magnesium trisilicate** ( $\text{Mg}_2\text{Si}_3\text{O}_8 \cdot n\text{H}_2\text{O}$ ) is an inorganic compound widely used in the pharmaceutical industry as an antacid, glidant, and anticaking agent.[1] Its therapeutic efficacy and stability in pharmaceutical formulations are critically dependent on its physicochemical properties, including its thermal stability. Thermogravimetric analysis (TGA) is a powerful analytical technique used to characterize the thermal stability and composition of materials by measuring the change in mass of a sample as a function of temperature in a controlled atmosphere.[2]

This application note provides a detailed protocol for assessing the thermal stability of **magnesium trisilicate** using TGA. It includes experimental parameters, data interpretation, and a summary of expected thermal events.

## Thermal Decomposition of Magnesium Trisilicate

The thermal decomposition of **magnesium trisilicate** occurs in a multi-stage process. The initial mass loss, which occurs below 200°C, is attributed to the removal of loosely bound or adsorbed water.[3] A subsequent, more significant mass loss is observed between 450°C and 550°C, corresponding to the dehydroxylation of the silicate structure.[3] Finally, at temperatures

exceeding 800°C, the anhydrous **magnesium trisilicate** decomposes into its constituent oxides, magnesium oxide (MgO) and silicon dioxide (SiO<sub>2</sub>).<sup>[3][4]</sup> The United States Pharmacopeia (USP) specifies that the residue on ignition should contain not less than 29% magnesium oxide and not less than 65% silicon dioxide.<sup>[1][3]</sup> The total loss on ignition for **magnesium trisilicate** is typically between 17% and 34%.<sup>[5][6]</sup>

## Quantitative TGA Data Summary

The following table summarizes the expected mass loss at different temperature ranges during the thermogravimetric analysis of **magnesium trisilicate**.

Temperature Range	Event	Mass Loss (%)
< 200°C	Release of adsorbed water	5 - 8% <sup>[3]</sup>
200 - 800°C	Dehydroxylation and decomposition	12 - 26%
> 800°C	Final Decomposition to MgO and SiO <sub>2</sub>	-
Total	Loss on Ignition	17 - 34% <sup>[5][6]</sup>

## Experimental Protocol: TGA of Magnesium Trisilicate

This protocol outlines the steps for analyzing the thermal stability of **magnesium trisilicate** using a thermogravimetric analyzer.

### 1. Instrument and Consumables:

- Thermogravimetric Analyzer
- High-purity nitrogen (or other inert gas)
- Analytical balance (readable to 0.01 mg)
- Platinum or ceramic TGA pans

- Spatula

## 2. Sample Preparation:

- Ensure the **magnesium trisilicate** sample is a fine, homogeneous powder to promote uniform heating.
- If necessary, gently grind the sample using a mortar and pestle.
- Accurately weigh 5-10 mg of the **magnesium trisilicate** sample directly into a tared TGA pan.

## 3. TGA Instrument Parameters:

Parameter	Value
Temperature Program	
Initial Temperature	Ambient (~25°C)
Final Temperature	1000°C
Heating Rate	10°C/min
Purge Gas	
Gas	High-purity nitrogen
Flow Rate	20-50 mL/min
Data Acquisition	
Data Points	1 point/°C

## 4. Experimental Procedure:

- Turn on the TGA instrument and allow it to stabilize.
- Start the purge gas flow.
- Tare the balance within the TGA instrument.

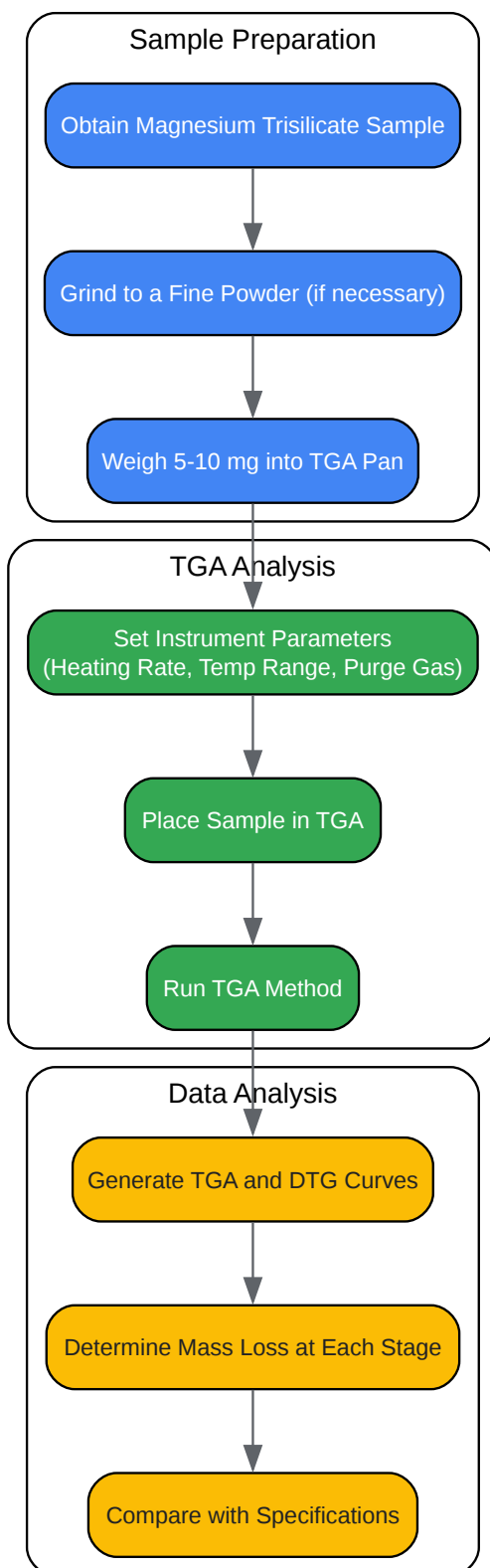
- Carefully place the TGA pan containing the sample onto the sample holder.
- Start the TGA method with the parameters specified in the table above.
- Monitor the mass loss as a function of temperature.
- At the end of the run, allow the instrument to cool down.
- Remove the sample pan and clean the sample area as per the instrument's manual.

#### 5. Data Analysis:

- Plot the mass (%) versus temperature (°C) to obtain the TGA curve.
- Plot the derivative of the mass loss with respect to temperature (DTG curve) to identify the temperatures of maximum decomposition rates.
- Determine the onset temperature of each decomposition step.
- Calculate the percentage mass loss for each decomposition stage.
- Compare the results with the expected values and pharmacopeial specifications.

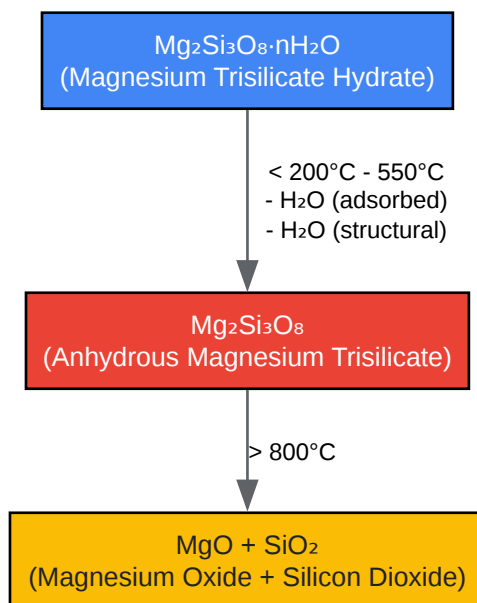
## Visualizations

### Experimental Workflow for TGA of **Magnesium Trisilicate**



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Caption: Workflow for TGA analysis of **magnesium trisilicate**.

Thermal Decomposition Pathway of **Magnesium Trisilicate**[Click to download full resolution via product page](#)Caption: Thermal decomposition pathway of **magnesium trisilicate**.**Need Custom Synthesis?**

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- To cite this document: BenchChem. [Application Note: Thermal Stability of Magnesium Trisilicate using Thermogravimetric Analysis (TGA)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1164914#thermogravimetric-analysis-tga-of-magnesium-trisilicate-thermal-stability>]

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